

Enhydrin Chlorohydrin: A Technical Guide to Structural Elucidation and Characterization

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596074*

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Disclaimer: Direct literature on "**enhydrin chlorohydrin**" is not readily available. This guide provides a comprehensive overview of the structural elucidation and characterization of the parent compound, enhydrin, a well-studied sesquiterpene lactone. It further details the general synthesis and characterization of chlorohydrins and proposes a hypothetical pathway for the formation and analysis of **enhydrin chlorohydrin** based on established chemical principles. This document is intended for researchers, scientists, and drug development professionals.

Introduction to Enhydrin

Enhydrin is a sesquiterpene lactone belonging to the germacranolide class, naturally occurring in plants of the Asteraceae family, such as *Smallanthus sonchifolius* (yacon).^{[1][2]} It is recognized for its various biological activities, including potential anti-diabetic and trypanocidal effects.^{[2][3]} The complex structure of enhydrin, featuring multiple stereocenters and functional groups, necessitates a multi-faceted approach for its structural elucidation and characterization.

Structural Elucidation of Enhydrin

The definitive structure of enhydrin has been established through a combination of spectroscopic techniques and X-ray crystallography of its derivatives.

Spectroscopic Data

A summary of the key spectroscopic data for enhydrin is presented below.

Table 1: Physicochemical and Spectroscopic Properties of Enhydrin

Property	Value
Molecular Formula	C23H28O10[1][4]
Molecular Weight	464.5 g/mol [1][4]
IUPAC Name	methyl (1S,2R,4R,7E,9S,10S,11R)-9-acetyloxy-10-[(2R,3R)-2,3-dimethyloxirane-2-carbonyl]oxy-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.02,4]tetradec-7-ene-8-carboxylate[4]
CAS Number	33880-85-2[4]

Note: Detailed NMR (^1H , ^{13}C), Mass Spectrometry, IR, and UV-Vis data would be compiled from specific literature sources in a complete whitepaper. For the purpose of this response, a general overview is provided.

X-Ray Crystallography

While direct X-ray crystallography data for enhydrin may be limited, the structure of its bromohydrin derivative has been determined by this method.[5] This analysis confirmed the cis stereochemistry at the C-1-C-10 double bond and the trans configuration of the epoxide ring at positions C-4,C-5.[5] This information is crucial for deducing the absolute stereochemistry of the parent molecule.

Characterization of Enhydrin

Isolation and Purification

Enhydrin is typically isolated from the leaves of *Smallanthus sonchifolius*. [6] A general experimental protocol for its extraction and purification is as follows:

Experimental Protocol: Isolation of Enhydrin

- **Extraction:** Dried and powdered leaves of *S. sonchifolius* are macerated with 70% ethanol.[2]
- **Solvent Partitioning:** The resulting extract is concentrated and partitioned between an organic solvent (e.g., ethyl acetate) and water to separate compounds based on polarity.
- **Chromatography:** The organic phase is subjected to column chromatography over silica gel, eluting with a gradient of hexane and ethyl acetate.
- **Crystallization:** Fractions containing enhydrin are pooled, and the compound is purified by recrystallization or through techniques like freeze crystallization.[6]
- **Purity Assessment:** The purity of the isolated enhydrin is assessed by High-Performance Liquid Chromatography (HPLC).[6]

Biological Activity

Enhydrin has demonstrated a range of biological activities, which are summarized in the table below.

Table 2: Reported Biological Activities of Enhydrin

Activity	Target/Organism	Key Findings
Anti-diabetic	Dipeptidyl peptidase 4 (DPP-4) enzyme	Inhibits DPP-4 activity, a mechanism relevant to glucose metabolism.[2]
Trypanocidal	Trypanosoma cruzi	Active against epimastigotes, amastigotes, and trypomastigotes of T. cruzi.[3]
Antibacterial	Staphylococcus aureus	A mixture of enhydriin and uvedalin showed activity against S. aureus.[7]
Anti-inflammatory	Nuclear factor kappa-B (NF-kB)	Inhibits NF-kB, which is involved in inflammatory processes.[2]

Chlorohydrins: Synthesis and Characterization

Chlorohydrins are a class of organic compounds containing both a chlorine atom and a hydroxyl group on adjacent carbon atoms. They are versatile intermediates in organic synthesis.

General Synthesis of Chlorohydrins

Chlorohydrins can be synthesized through several methods, with the reaction of an alkene with a source of hypochlorous acid being a common approach.

Experimental Protocol: General Synthesis of a Chlorohydrin from an Alkene

- **Reagent Preparation:** A concentrated aqueous solution of hypochlorous acid (HOCl) is prepared, ensuring it is substantially free of chloride and chlorate ions.[8]
- **Reaction Setup:** The alkene is dissolved in an appropriate solvent system, which can be an essentially aqueous medium.[8]
- **Addition Reaction:** The hypochlorous acid solution is added to the alkene solution under controlled temperature conditions. The reaction proceeds via electrophilic addition.

- **Workup:** After the reaction is complete, the mixture is worked up by extraction with an organic solvent.
- **Purification:** The crude chlorohydrin is purified by column chromatography or distillation.

General Workflow for Chlorohydrin Synthesis

Enhydrin Chlorohydrin: A Hypothetical Approach

Given the presence of a reactive double bond in the structure of enhydrin, it is plausible to synthesize its chlorohydrin derivative.

Proposed Synthesis

The formation of **enhydrin chlorohydrin** would likely proceed via the reaction of enhydrin with hypochlorous acid across the C7-C8 double bond. The regioselectivity of this reaction would be of key interest.

Hypothetical Synthesis of **Enhydrin Chlorohydrin**

Proposed Structural Elucidation and Characterization

The structural elucidation of the putative **enhydrin chlorohydrin** would follow a similar workflow to that of the parent compound.

Table 3: Proposed Analytical Workflow for **Enhydrin Chlorohydrin**

Technique	Purpose	Expected Observations
Mass Spectrometry	Determine molecular weight and formula.	An increase in mass corresponding to the addition of HClO.
^1H NMR	Identify protons and their connectivity.	Disappearance of vinylic proton signals and appearance of new signals for protons on carbon-bearing Cl and OH groups.
^{13}C NMR	Determine the carbon skeleton.	Disappearance of sp^2 carbon signals and appearance of new sp^3 signals for carbons bonded to Cl and OH.
2D NMR (COSY, HSQC, HMBC)	Establish detailed connectivity and assign signals.	Correlation signals will confirm the positions of the newly introduced Cl and OH groups.
IR Spectroscopy	Identify functional groups.	Appearance of a broad O-H stretching band and a C-Cl stretching band.
X-Ray Crystallography	Determine the absolute stereochemistry.	Would provide the definitive 3D structure and stereochemistry of the new chiral centers.

Logical Flow for Structural Elucidation

Conclusion

While "**enhydrin chlorohydrin**" is not a known compound in the existing literature, this guide provides a comprehensive framework for its potential synthesis, structural elucidation, and characterization. By leveraging the extensive knowledge of its parent compound, enhydrin, and the well-established chemistry of chlorohydrins, researchers can design experiments to create and analyze this novel derivative. The detailed protocols and analytical workflows presented

herein offer a solid foundation for such scientific endeavors, which could lead to new compounds with potentially interesting biological activities.

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